

# Personal protective equipment for handling Shp2-IN-19

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## Compound of Interest

Compound Name: Shp2-IN-19

Cat. No.: B12386232

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## Essential Safety and Handling Guide for Shp2-IN-19

Disclaimer: This document provides guidance on the safe handling of **Shp2-IN-19** based on general safety principles for potent small molecule inhibitors. A specific Safety Data Sheet (SDS) for **Shp2-IN-19** was not found. Therefore, this compound should be handled as a potentially hazardous substance. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and requirements.

This guide is intended for researchers, scientists, and drug development professionals to provide essential, immediate safety and logistical information for handling the SHP2 inhibitor, **Shp2-IN-19**. The following procedures are designed to minimize exposure and ensure a safe laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

As a potent small molecule inhibitor, **Shp2-IN-19** should be treated as a substance with potential carcinogenic, mutagenic, and reproductive toxicity. The following PPE is mandatory when handling this compound in solid or solution form.

Table 1: Required Personal Protective Equipment (PPE)

Body Part	Required PPE	Specifications
Hands	Double Nitrile Gloves	Outer glove should be changed immediately upon contamination.
Eyes	Safety Goggles with Side Shields or Face Shield	Must provide a complete seal around the eyes. A face shield should be worn in addition to goggles when there is a splash hazard.
Body	Disposable Lab Coat with Knit Cuffs	Should be dedicated to handling hazardous compounds and disposed of as hazardous waste.
Respiratory	Fitted N95 Respirator or Higher	Required when handling the solid compound or when there is a risk of aerosol generation.

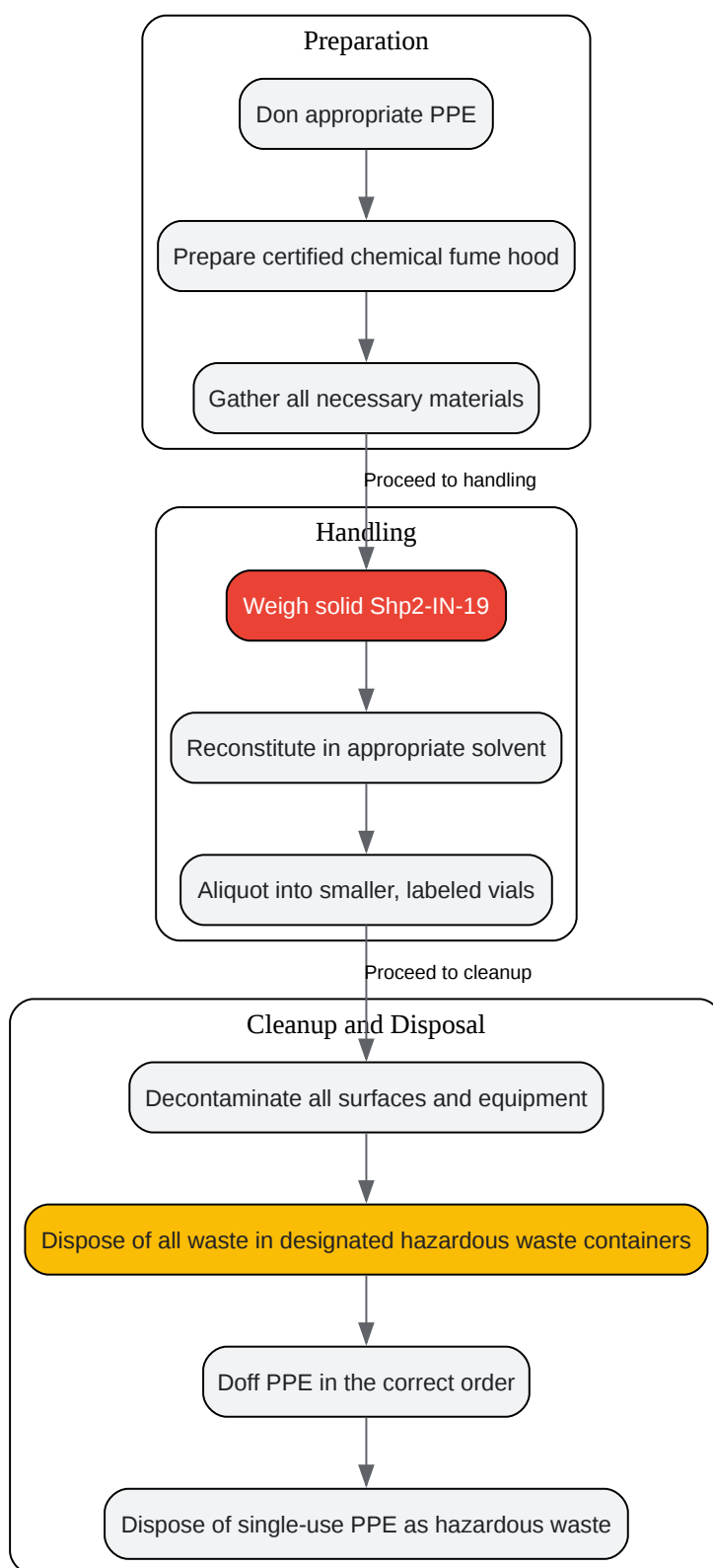
## Engineering Controls

All handling of **Shp2-IN-19**, including weighing, reconstitution, and aliquoting, must be performed in a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.

## Handling and Experimental Procedures

Adherence to the following step-by-step procedures is critical for safe handling.

### Experimental Workflow for Handling **Shp2-IN-19**



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Caption: Workflow for the safe handling of **Shp2-IN-19**, from preparation to disposal.

#### Detailed Protocol:

- Preparation:
  - Don all required PPE as specified in Table 1.
  - Ensure the chemical fume hood is functioning correctly.
  - Place a disposable absorbent pad on the work surface inside the fume hood.
  - Assemble all necessary equipment (e.g., microbalance, spatulas, vials, solvent, vortexer).
- Weighing and Reconstitution:
  - Tare a clean, labeled vial on the microbalance inside the fume hood.
  - Carefully transfer the desired amount of solid **Shp2-IN-19** to the vial using a dedicated spatula. Avoid creating dust.
  - Close the primary container of the solid compound immediately.
  - Add the appropriate solvent to the vial containing the weighed compound.
  - Cap the vial securely and vortex until the compound is fully dissolved.
- Aliquoting and Storage:
  - If necessary, aliquot the stock solution into smaller, clearly labeled vials for individual experiments.
  - Store the stock solution and aliquots at the recommended temperature, typically -20°C or -80°C, in a designated and labeled freezer.

## Emergency Procedures

In the event of an exposure or spill, follow these procedures immediately.

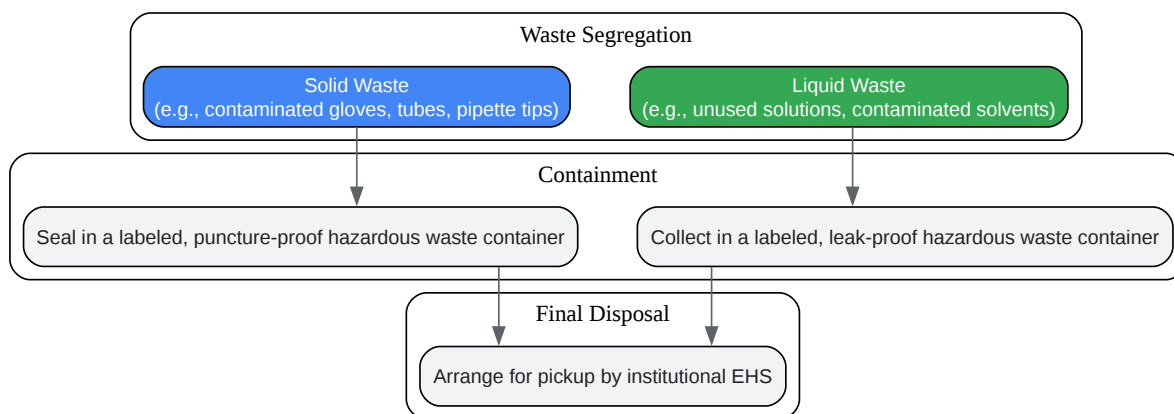
Table 2: Emergency Response Plan

Incident	Procedure
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and copious amounts of water for at least 15 minutes. Seek medical attention.
Eye Contact	Immediately flush eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. Alert others and your supervisor. If the spill is small and you are trained to handle it, use a chemical spill kit. Cover the spill with absorbent material, working from the outside in. Place all contaminated materials in a sealed, labeled hazardous waste container. For large spills, contact your institution's EHS.

## Disposal Plan

All waste generated from the handling of **Shp2-IN-19** is considered hazardous.

### Waste Disposal Workflow



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Caption: Segregation and disposal workflow for hazardous waste generated from **Shp2-IN-19** experiments.

#### Detailed Disposal Protocol:

- Solid Waste:
  - All disposable items that have come into contact with **Shp2-IN-19** (e.g., gloves, lab coats, absorbent pads, pipette tips, vials) must be collected in a designated, labeled hazardous waste container.
- Liquid Waste:
  - Unused or waste solutions containing **Shp2-IN-19** should be collected in a clearly labeled, sealed hazardous waste container. Do not mix with other waste streams unless approved by EHS.
- Sharps Waste:

- Needles and other sharps contaminated with **Shp2-IN-19** must be disposed of in a designated sharps container for hazardous waste.
- Decontamination:
  - All non-disposable equipment and surfaces should be decontaminated. A common procedure is to wash with a suitable solvent (e.g., ethanol) followed by soap and water. The cleaning materials should be disposed of as hazardous waste.
- Final Disposal:
  - All hazardous waste containers must be sealed and stored in a designated satellite accumulation area until they are collected by the institution's EHS department for final disposal. Follow all institutional and local regulations for hazardous waste disposal.
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